

Permabond 910: An In-Depth Technical Guide to Outgassing Properties in Vacuum Environments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Permabond 910

Cat. No.: B1167610

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the outgassing properties of **Permabond 910**, a methyl cyanoacrylate adhesive, when used in vacuum environments. Understanding these properties is critical for applications where outgassing can compromise the integrity of sensitive components, such as in scientific instrumentation, aerospace equipment, and various research and development processes.

Understanding Outgassing in Vacuum

Outgassing is the release of trapped gases or volatile compounds from a material into a vacuum. These released substances can condense on cooler surfaces, leading to contamination that can impair the function of optical, electronic, or other sensitive systems. In the context of adhesives, outgassing is influenced by the adhesive's chemical composition, cure state, and the operational temperature and vacuum level.

Outgassing Data for Permabond Cyanoacrylates

Specific outgassing data for **Permabond 910**, tested according to the industry-standard ASTM E595 protocol, is not readily available in public documentation. However, Permabond provides general guidance on the behavior of their cyanoacrylate adhesives in a vacuum.

A crucial factor influencing outgassing is the cure state of the adhesive. A complete cure is necessary to minimize the release of volatile substances. If the cure is not complete, trace

amounts of uncured monomer and moisture may be released initially.^[1]

The following table summarizes the available quantitative and qualitative data for Permabond cyanoacrylate adhesives.

Parameter	Value/Statement	Experimental Conditions	Source
Volatile Matter Release	When fully cured, Permabond cyanoacrylate adhesives will not yield volatile matter.	Vacuum of 10^{-7} mm Hg at room temperature.	^[1]
Weight Loss	All cyanoacrylates appear to outgas about 5% of their weight.	Heated to 125°C (250°F) at 10^{-7} mm Hg.	^[1]

Note: The 5% weight loss figure is a general statement for all Permabond cyanoacrylates and is not specific to **Permabond 910**. This value is analogous to the Total Mass Loss (TML) measured in standardized tests. However, a corresponding Collected Volatile Condensable Material (CVCM) value, which is a critical parameter in outgassing assessment, is not provided.

Standardized Outgassing Testing: The ASTM E595 Protocol

The standard test method for measuring outgassing properties of materials for space applications is ASTM E595, "Standard Test Method for Total Mass Loss and Collected Volatile Condensable Materials from Outgassing in a Vacuum Environment." This test provides the TML and CVCM values that are crucial for determining a material's suitability for use in a vacuum.

Experimental Protocol for ASTM E595

The ASTM E595 test procedure involves the following key steps:

- Sample Preparation: The material to be tested is preconditioned at 50% relative humidity for 24 hours and then weighed.[2][3][4]
- Vacuum Exposure: The sample is placed in a heated vacuum chamber for 24 hours at a temperature of 125°C and a vacuum level of at least 5×10^{-5} torr.[2][3][4]
- Condensate Collection: Volatiles that outgas from the sample pass through an exit port and condense on a cooled collector plate maintained at 25°C.[4]
- Measurement of TML and CVCM: After the 24-hour period, the sample and the collector plate are weighed.
 - Total Mass Loss (TML): The percentage loss in the mass of the original sample.
 - Collected Volatile Condensable Material (CVCM): The percentage of the original sample's mass that has condensed on the collector plate.

Pass/Fail Criteria for ASTM E595

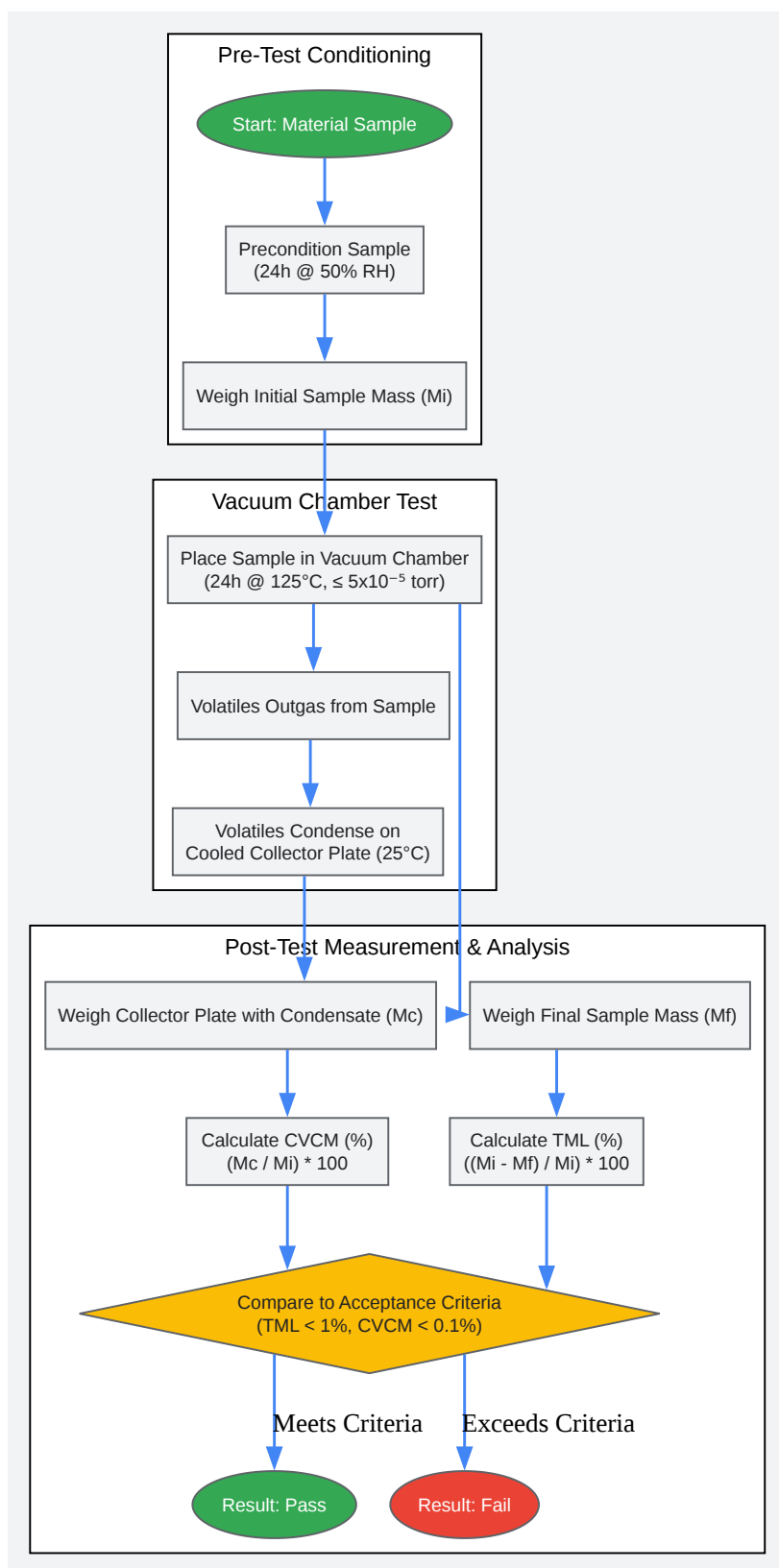
For a material to be considered low-outgassing and suitable for space applications under this standard, it must meet the following criteria[5][6]:

- $\text{TML} < 1\%$
- $\text{CVCM} < 0.1\%$

Given that Permabond's general data suggests a weight loss of around 5% for their cyanoacrylates at 125°C, it is unlikely that **Permabond 910** would pass the stringent TML requirement of the ASTM E595 standard.[1] Cyanoacrylate adhesives, in general, can exhibit higher outgassing due to their moisture-initiated curing mechanism.[4]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow of the ASTM E595 outgassing test protocol.



[Click to download full resolution via product page](#)

ASTM E595 Experimental Workflow

Conclusion and Recommendations

For applications highly sensitive to outgassing, particularly those requiring adherence to standards like ASTM E595, **Permabond 910** may not be the optimal choice due to the general outgassing behavior of cyanoacrylate adhesives at elevated temperatures.

Recommendations for professionals in research and drug development:

- **Thorough Curing:** If **Permabond 910** is used in a vacuum environment at room temperature, ensure a full and complete cure to minimize the initial outgassing of unreacted monomer and moisture.^[1]
- **Material Testing:** For critical applications, it is strongly advised to have the specific batch of **Permabond 910**, as cured in your process, tested for outgassing under your specific operational conditions.
- **Alternative Adhesives:** For applications requiring low outgassing at elevated temperatures, consider adhesives specifically formulated and certified to meet ASTM E595, such as certain epoxies or silicones.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. permabondllc.com [permabondllc.com]
- 2. Understanding Low Outgassing Adhesives [ien.eu]
- 3. azom.com [azom.com]
- 4. Low-Outgassing Adhesives - Tech Briefs [techbriefs.com]
- 5. Evaluating Low-and Ultra-Low-Outgassing Silicones for Space Applications - Tech Briefs [techbriefs.com]
- 6. ntrs.nasa.gov [ntrs.nasa.gov]

- To cite this document: BenchChem. [Permabond 910: An In-Depth Technical Guide to Outgassing Properties in Vacuum Environments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1167610#outgassing-properties-of-permabond-910-in-vacuum-environments>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com